

Application Notes and Protocols for Tetrapentylammonium in G-quadruplex DNA Binding Studies

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Compound of Interest

Compound Name: Tetrapentylammonium

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Audience: Researchers, scientists, and drug development professionals.

Introduction

G-quadruplexes (G4s) are non-canonical secondary structures formed in guanine-rich nucleic acid sequences. These structures are implicated in key cellular processes, including the regulation of gene expression and the maintenance of telomere stability.[1][2] The selective stabilization of G-quadruplexes by small molecules is a promising therapeutic strategy, particularly in oncology.[3] **Tetrapentylammonium** (TPeA⁺), a tetraalkylammonium ion, has emerged as a noteworthy agent that selectively recognizes and stabilizes parallel G-quadruplex structures, such as the one found in the promoter region of the c-MYC oncogene, while showing little to no affinity for antiparallel or duplex DNA structures.[1][4][5]

This document provides detailed application notes and experimental protocols for studying the binding of **tetrapentylammonium** to G-quadruplex DNA. A key challenge in studying this interaction is that the binding is optically silent, rendering conventional spectroscopic methods like UV-Vis and fluorescence spectroscopy ineffective for direct binding analysis.[4][5] Therefore, this guide focuses on non-optical techniques, primarily Nuclear Magnetic Resonance (NMR) and volumetric methods, to characterize this interaction.

Quantitative Data Summary

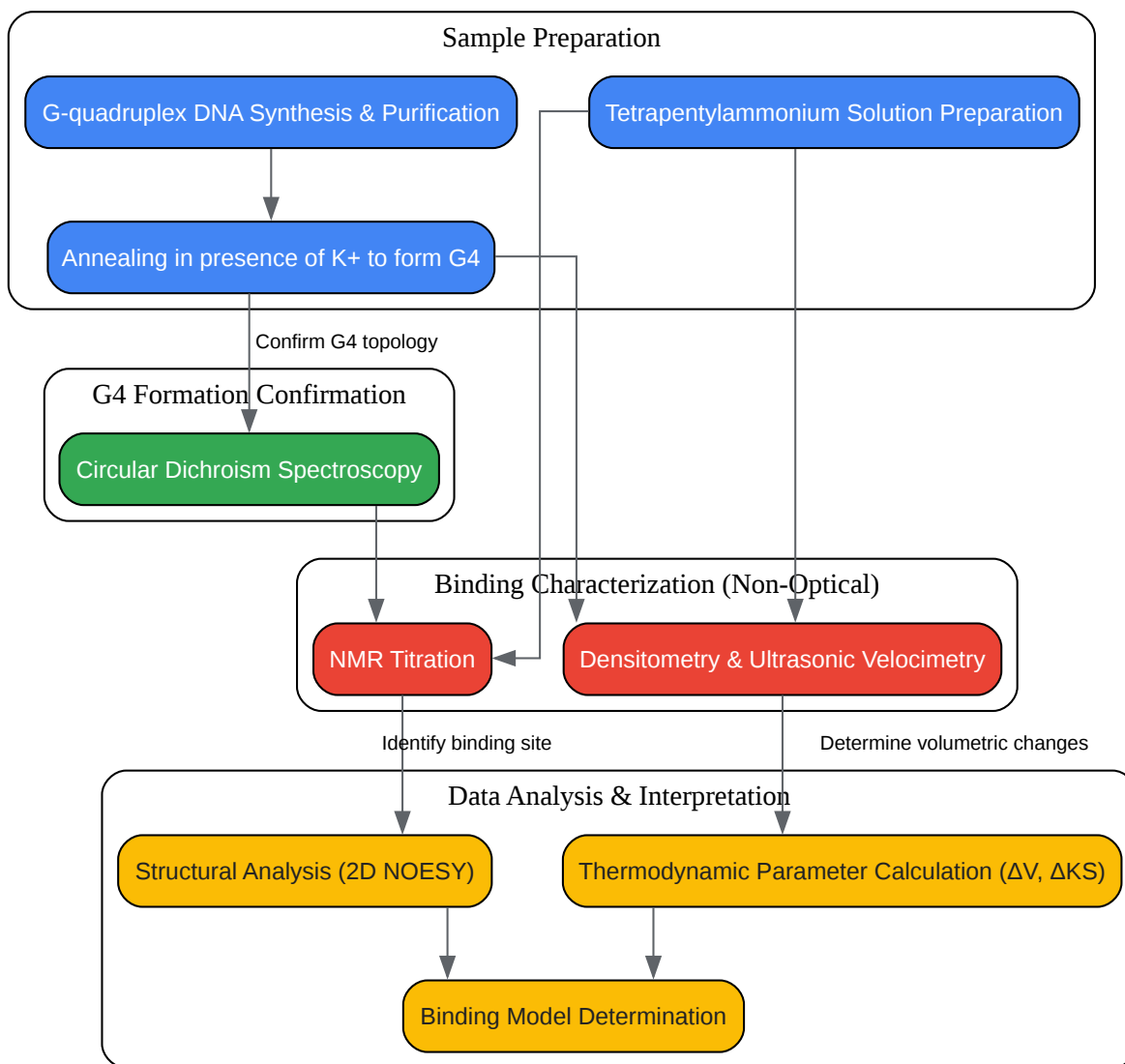
The following tables summarize the key quantitative parameters associated with the binding of **tetrapentylammonium** to the c-MYC G-quadruplex.

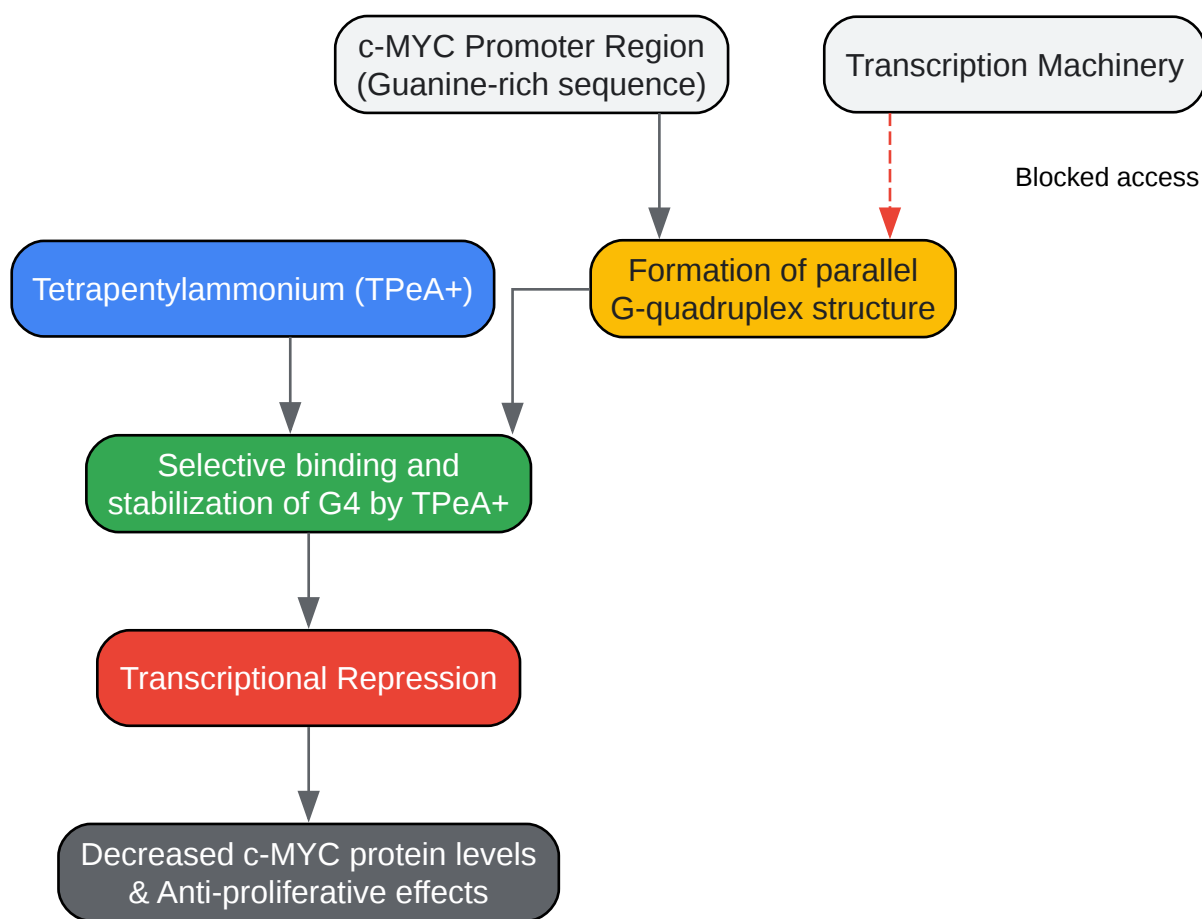
Parameter	Value	Method	Reference
Binding Stoichiometry (TPeA ⁺ :c-MYC)	1:1	NMR Spectroscopy	[4] [5]
Change in Volume (ΔV)	Not explicitly quantified in the provided search results	Densitometry	[4] [5]
Change in Adiabatic Compressibility (ΔK_S)	Not explicitly quantified in the provided search results	Ultrasonic Velocimetry	[4] [5]

Note: While the referenced studies qualitatively describe changes in volume and compressibility upon binding, specific numerical values for binding constants or thermodynamic parameters were not detailed in the abstracts. Access to the full papers would be required for more exhaustive quantitative data.

Experimental Workflow and Methodologies

The study of **tetrapentylammonium** binding to G-quadruplexes involves a multi-faceted approach to confirm G-quadruplex formation and then to characterize the optically silent binding event.





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- 4. Binding of Tetrapentylammonium to a c-MYC G-quadruplex Depicted through NMR and Volumetric Assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
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